

A Guide to Inter-Laboratory Comparison of N-Nitrosobutylamine Analytical Methods

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Compound of Interest

Compound Name: *N*-Nitrosobutylamine

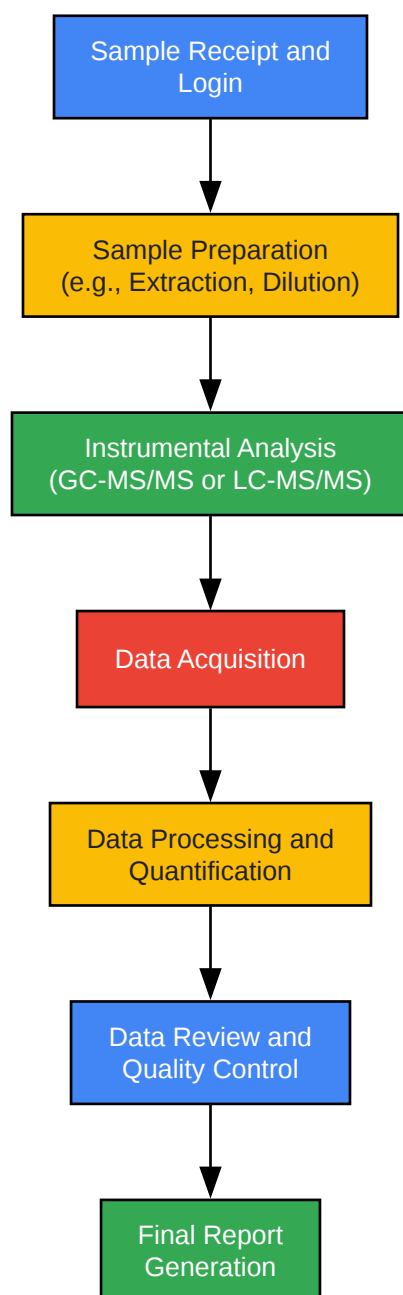
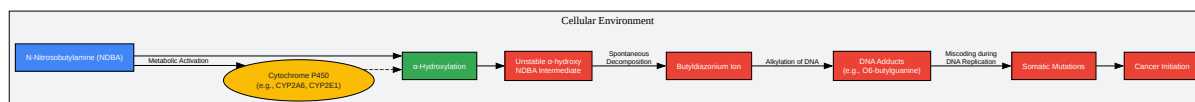
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For researchers, scientists, and drug development professionals, the accurate and precise quantification of **N-Nitrosobutylamine** (NDBA), a potential human carcinogen, is of paramount importance. This guide provides a comparative overview of analytical methodologies for NDBA, supported by experimental data, to aid in the selection and implementation of robust analytical protocols.

Carcinogenic Signaling Pathway of N-Nitrosobutylamine

N-Nitrosobutylamine undergoes metabolic activation to exert its carcinogenic effects. The primary pathway involves the hydroxylation of the butyl chain, leading to the formation of a reactive species that can damage DNA, a critical initiating event in carcinogenesis.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com